

(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol molecular weight

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Compound of Interest

Compound Name: (R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol

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An In-depth Guide to the Molecular Weight of (R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed analysis of the molecular weight of (R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol, a chiral amino alcohol.

Molecular Formula and Weight

The chemical formula for (R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol is $C_{17}H_{21}NO$.^[1]
^[2] Its molecular weight is 255.35 g/mol.^{[1][2]}

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The calculation for (R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol is detailed below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	17	12.011[3][4]	204.187
Hydrogen	H	21	1.008[5][6][7][8][9]	21.168
Nitrogen	N	1	14.007[10][11][12][13]	14.007
Oxygen	O	1	15.999[14][15][16][17]	15.999
Total	255.361			

Note: The slight difference between the calculated molecular weight and the commonly cited value of 255.35 g/mol is due to rounding of atomic weights.

Experimental Protocols

The molecular weight of a compound like **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol** is typically determined experimentally using mass spectrometry.

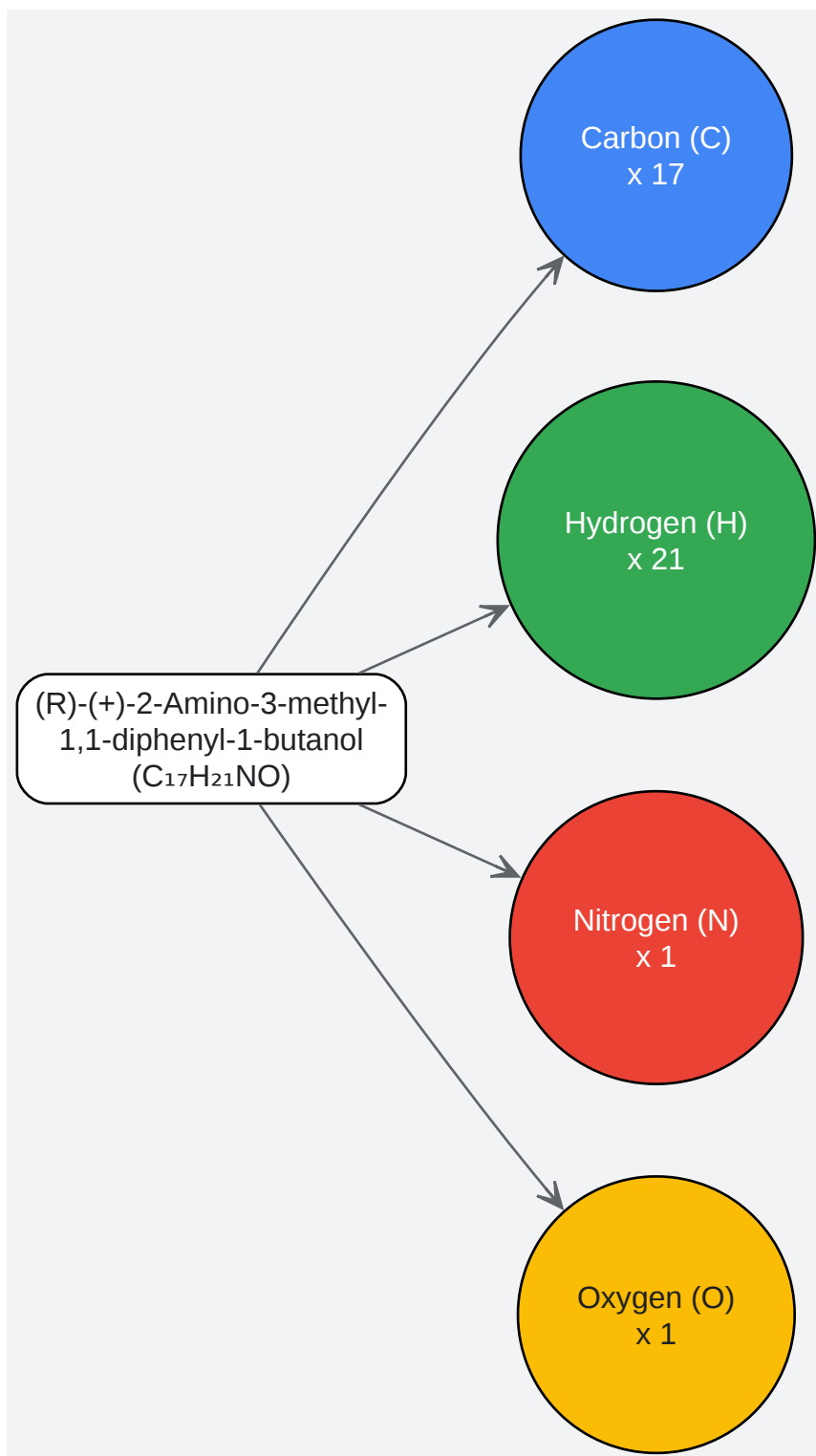
Protocol for Mass Spectrometry Analysis:

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for this type of molecule include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The ionized molecules are then passed through a mass analyzer (e.g., a quadrupole, time-of-flight, or ion trap analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z . The peak corresponding to the molecular ion $[M+H]^+$ or other

adducts is used to determine the molecular weight.

Visualizing the Molecular Composition

The following diagram illustrates the elemental composition of **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol**.



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Elemental composition of the target molecule.

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